

Raltegravir potassium FeLV infection treatment efficacy

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Compound Focus: Raltegravir Potassium

CAS No.: 871038-72-1

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Raltegravir Efficacy Data and Protocols

The table below summarizes the key findings from studies on raltegravir's use in FeLV-infected cats.

Study Focus	Experimental Protocol	Key Efficacy Findings	Reported Side Effects
FeLV with Mediastinal Lymphoma [1]	Subjects: 5 FeLV-positive cats with mediastinal lymphoma.	Treatment: COP chemotherapy + Raltegravir (20 mg/kg, PO, q 12 h). Assessment: Clinical response, survival, side effects. Clinical Response Rate: 80% (40% full remission, 40% partial remission). Average Lifespan: 1091.2 days (max 1364, min 775). Anorexia (60%), vomiting (40%), neutropenia (80%), thrombocytopenia (100%), anemia (60%), azotemia (20%).	Progressive FeLV Infection [2] Subjects: 2 cats with natural FeLV infection. Treatment: Raltegravir (40 mg/cat, PO, q 12 h). Assessment: Proviral DNA and viral RNA loads measured via qPCR and qRT-PCR over 32 weeks. Case 1: Viral RNA undetectable at 13 weeks; proviral DNA still detectable but reduced at 18 weeks. Case 2: Proviral DNA undetectable at 32 weeks; RNA undetectable throughout. No clinical or laboratory abnormalities were reported. No adverse effects or laboratory abnormalities detected.

Comparison with Other Antiviral Alternatives

Raltegravir belongs to the **integrase inhibitor** class. The table below compares it with other classes of antivirals studied for feline retroviruses, primarily FIV, as detailed in a review article [3]. Direct comparative efficacy data for FeLV is scarce.

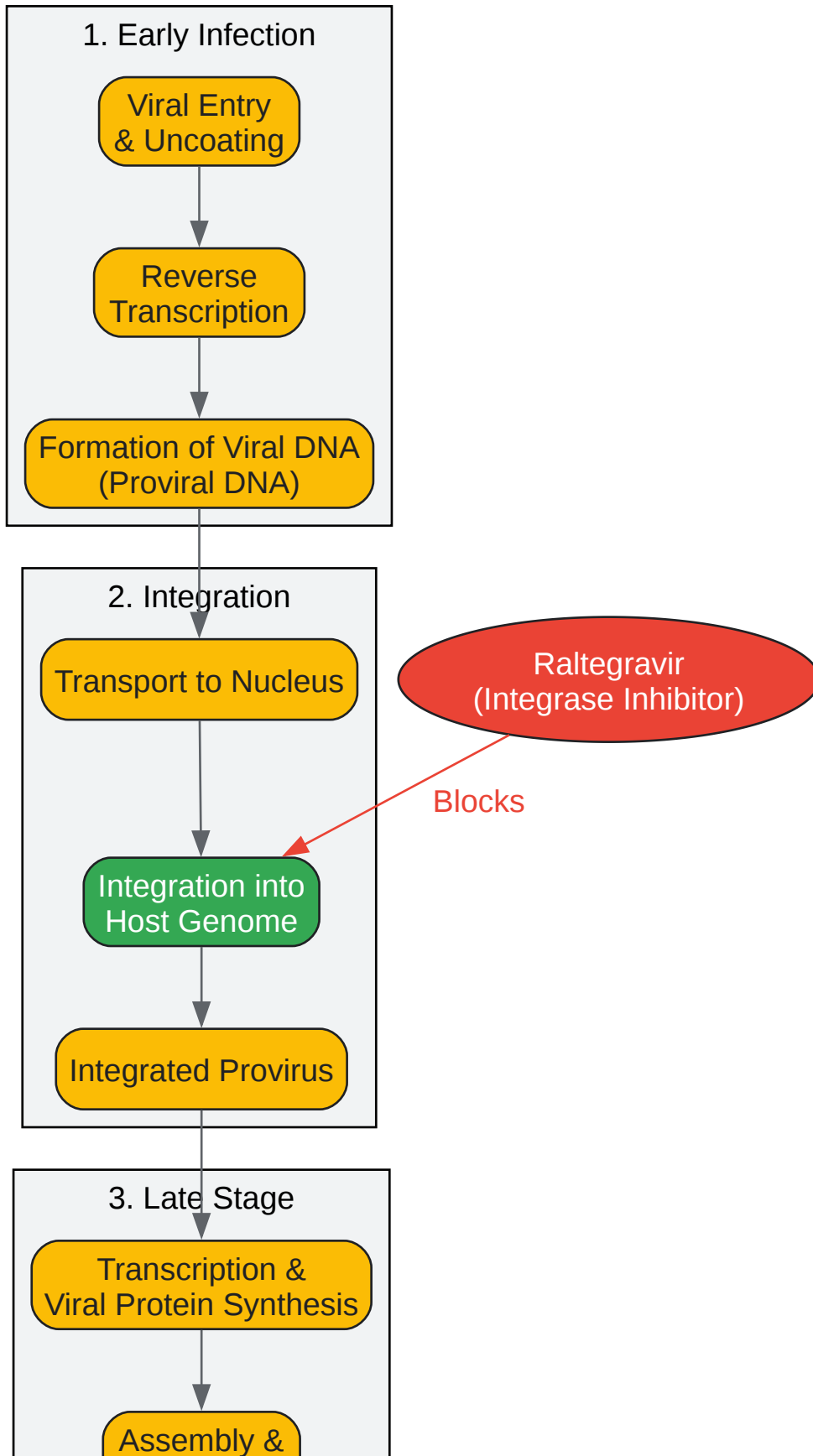
Drug Class	Example Drugs	Mechanism of Action	Reported Efficacy & Notes (Based on FIV studies)
Integrase Inhibitors	Raltegravir	Blocks the integrase enzyme, preventing the viral DNA from integrating into the host genome [4].	See data tables above for FeLV-specific results.

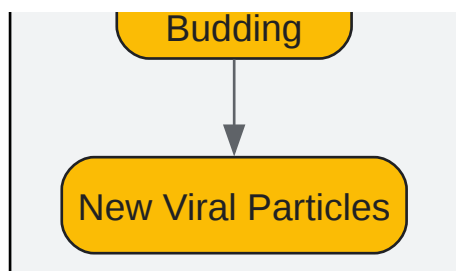
| **Nucleoside Analogue Reverse Transcriptase Inhibitors (NRTIs)** | Zidovudine (AZT) | Incorporates into the growing viral DNA chain, causing premature chain termination during reverse transcription [3]. | **In Vivo Efficacy:** Reduces plasma viral load, improves stomatitis and neurological signs in FIV-infected cats. **Side Effects:** Non-regenerative anemia is common; requires regular blood monitoring [3]. | | Stavudine (d4T) | Same as above [3]. | **In Vitro Efficacy:** Active against FIV. **In Vivo Data:** No published in vivo studies in cats [3]. | | Lamivudine (3TC) | Same as above [3]. | **In Vitro Efficacy:** Active against FIV; shows synergy with AZT. **In Vivo Data:** High-dose combination with AZT showed no efficacy in chronically FIV-infected cats and caused severe side effects [3]. |

Experimental Workflow and Mechanism of Action

To help visualize how raltegravir works and how its efficacy is tested, the following diagrams outline the viral lifecycle and a standard experimental protocol.

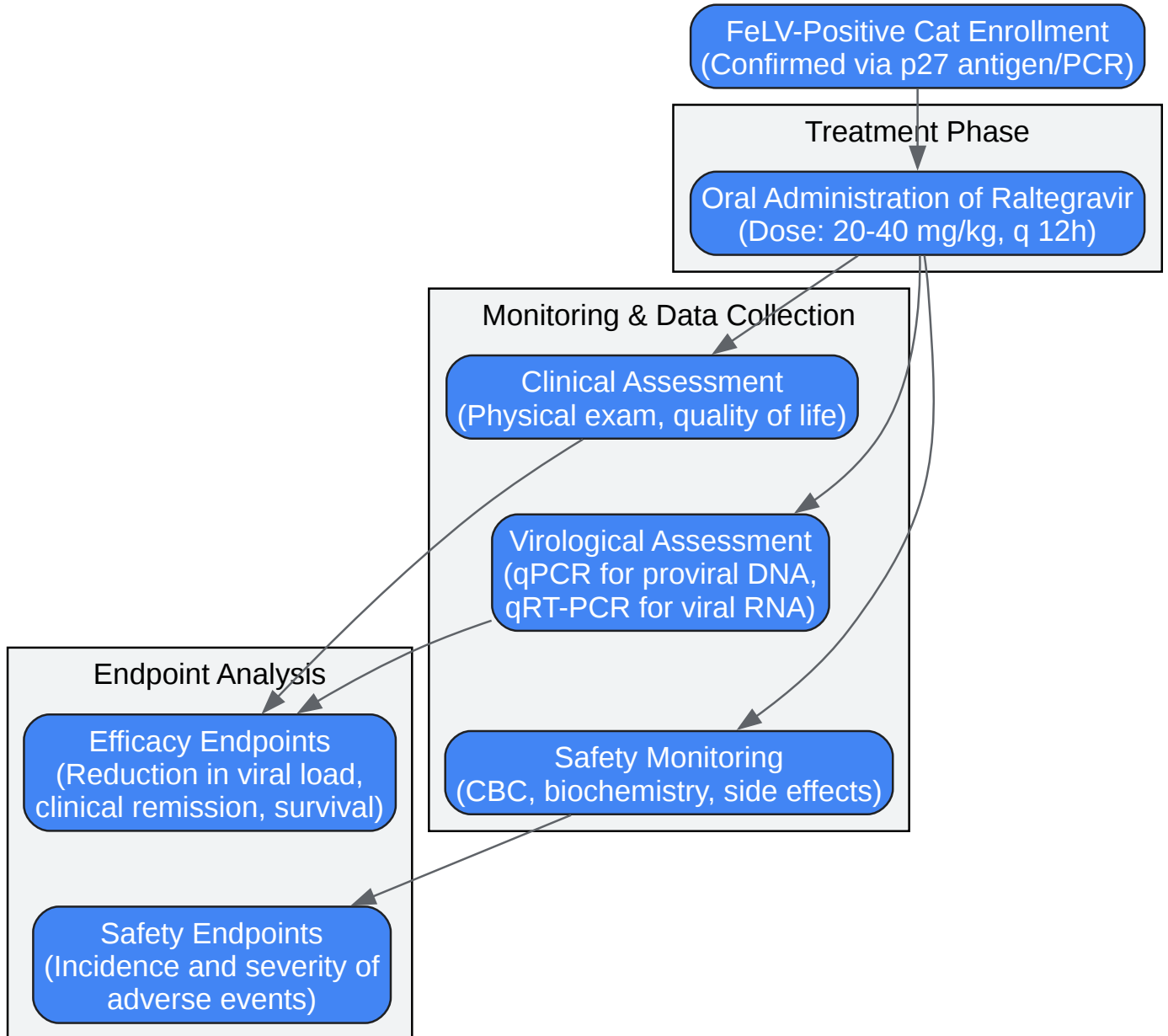
FeLV Replication Cycle and Raltegravir Mechanism





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FeLV Raltegravir Study Workflow



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Key Insights for Researchers

- **Sample Type is Critical for Diagnosis:** When conducting FeLV research, the sample type used for testing can influence sensitivity. One study strongly suggests that using **anticoagulated whole blood**

for p27 antigen testing (e.g., with a SNAP test) is more sensitive for identifying infected cats compared to plasma or serum [5].

- **Consider the FeLV Infection Course:** The prognosis and potential response to treatment may be linked to the stage of infection. Cats classified as "**low positive**" (low antigen levels and proviral DNA loads) have been shown to have significantly longer survival times than "**high positive**" cats, who are at greater risk for early mortality [5]. Stratifying study subjects based on these markers may provide clearer efficacy data.

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References

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2. Undetectable proviral DNA and viral RNA levels after ... [pmc.ncbi.nlm.nih.gov]
3. Efficacy of Antiviral Drugs against Feline Immunodeficiency ... [mdpi.com]
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5. Feline leukemia virus lifetime study: whole blood samples ... [pmc.ncbi.nlm.nih.gov]

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